

# 5-Bromo-2-ethylpyrimidine molecular weight and formula

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## Compound of Interest

Compound Name: 5-Bromo-2-ethylpyrimidine

Cat. No.: B1292857

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## Technical Guide: 5-Bromo-2-ethylpyrimidine

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the core physicochemical properties of **5-Bromo-2-ethylpyrimidine**, a heterocyclic compound relevant in synthetic chemistry.

## Core Physicochemical Data

The fundamental molecular and physical properties of **5-Bromo-2-ethylpyrimidine** are summarized below. This data is essential for its application in experimental design, reaction stoichiometry, and analytical characterization.

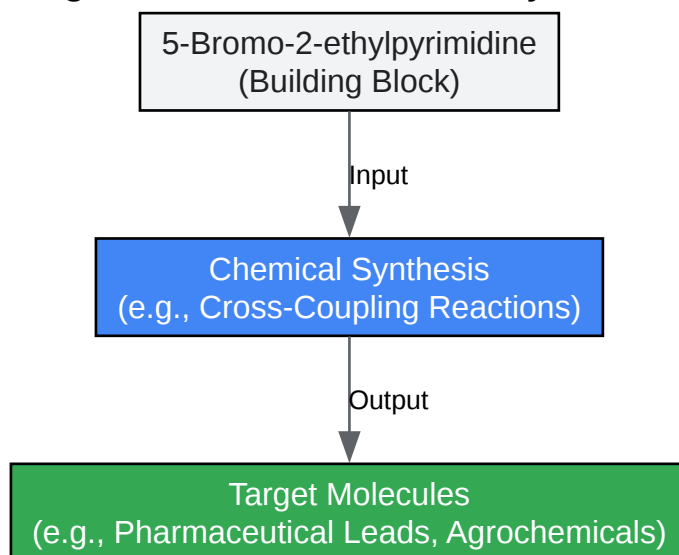
Property	Value	Citations
Molecular Formula	C6H7BrN2	[1][2][3]
Molecular Weight	187.04 g/mol	[1][2][3]
CAS Number	873331-73-8	[1][2][3]
Boiling Point	211.8 ± 13.0 °C at 760 mmHg	[3]
Storage Conditions	Store at -20°C or room temperature.	[1][2][3]

## Molecular Structure and Synthetic Role

**5-Bromo-2-ethylpyrimidine** is a substituted pyrimidine ring. The structure consists of a central pyrimidine core, which is a diazine, with a bromine atom at the 5-position and an ethyl group at the 2-position. This arrangement of functional groups makes it a versatile intermediate in organic synthesis.

The diagram below illustrates the logical position of **5-Bromo-2-ethylpyrimidine** as a building block in synthetic pathways, leading to the development of more complex molecules for various research applications.

### Logical Flow in Chemical Synthesis



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Caption: Synthetic utility of **5-Bromo-2-ethylpyrimidine**.

## Experimental Considerations

While specific experimental protocols are highly dependent on the target reaction, general handling and storage are critical for maintaining the integrity of the compound.

- Storage: Conflicting storage temperatures of -20°C and room temperature have been reported.<sup>[1][2][3]</sup> It is recommended to consult the supplier's specific guidelines. For maximum product recovery, it is advised to centrifuge the vial before opening.<sup>[1][2]</sup>

- Application: This compound is intended for research and development purposes only.[1][3] It serves as an intermediate in the synthesis of other molecules.

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## References

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- To cite this document: BenchChem. [5-Bromo-2-ethylpyrimidine molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1292857#5-bromo-2-ethylpyrimidine-molecular-weight-and-formula]

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